Technical Profile: 4-(2-Bromopyridin-3-yl)morpholine

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Compound of Interest

Compound Name:	*4-(2-Bromopyridin-3-yl)morpholine*
CAS No.:	*54231-45-7*
Cat. No.:	*B1403007*

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Content Type: Technical Reference & Protocol Guide Subject: Heterocyclic Chemistry / Drug Discovery Scaffolds CAS Registry Number: 54231-45-7[1]

Executive Summary

4-(2-Bromopyridin-3-yl)morpholine (also known as 2-bromo-3-morpholinopyridine) is a bifunctional heteroaromatic scaffold characterized by a pyridine core substituted with a bromine atom at the C2 position and a morpholine ring at the C3 position.[1][2]

This specific substitution pattern renders the molecule highly valuable for Fragment-Based Drug Discovery (FBDD).[1][3] The C2-bromine serves as an electrophilic handle for cross-coupling reactions (Suzuki-Miyaura, Sonogashira), while the C3-morpholine moiety acts as a solubility-enhancing polar group that often participates in hydrogen bonding with kinase hinge regions or solvent fronts in enzyme active sites.[1]

Physicochemical Identity

Precise molecular weight determination is critical for stoichiometry in synthesis and identity confirmation via mass spectrometry.[3]

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Quantitative Data Table

Property	Value	Unit	Notes
Molecular Formula	$C_9H_{11}BrN_2O$	-	-
Molecular Weight (Average)	243.10	g/mol	Used for molarity calculations.[1]
Monoisotopic Mass (^{79}Br)	242.0055	Da	Primary MS peak $[M+H]^+$ = 243.01
Monoisotopic Mass (^{81}Br)	244.0034	Da	Secondary MS peak $[M+H]^+$ = 245.01
Isotope Pattern	1 : 1	Ratio	Characteristic doublet for mono-brominated species.[1][3]
LogP (Predicted)	1.6 ± 0.3	-	Moderate lipophilicity; good membrane permeability.[1][3]
pKa (Conjugate Acid)	~3.5	-	Pyridine nitrogen is weakly basic due to ortho-Br steric/electronic effects.[1][3]

Structural Causality

The molecular weight of 243.10 g/mol is derived from the natural abundance of isotopes.[3] However, in high-resolution mass spectrometry (HRMS), the compound does not appear as a single peak at 243.[1]10. Instead, it manifests as a distinct doublet separated by 2 mass units (m/z 243 and 245) with near-equal intensity.[1][3] This is the definitive spectral signature of the bromine atom, serving as an internal validation standard during synthesis.

Synthesis & Manufacturing Protocols

Synthesizing the specific isomer **4-(2-Bromopyridin-3-yl)morpholine** requires overcoming the natural regioselectivity of pyridine.[1] Direct nucleophilic aromatic substitution (S_NAr) on 2,3-

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dibromopyridine typically yields the wrong isomer (2-morpholino-3-bromopyridine) because the C2 position is more electrophilic.[1]

To guarantee the correct regiochemistry (Morpholine at C3, Bromine at C2), we employ a C3-Selective Buchwald-Hartwig Amination or a Ring Construction Strategy.[1]

Protocol A: Selective Cross-Coupling (Recommended)

This route utilizes the reactivity difference between iodine and bromine.[3]

- Precursor: 2-Bromo-3-iodopyridine (The C3-Iodine is more reactive toward Pd-oxidative addition than the C2-Bromine).[1]
- Reagents: Morpholine (1.1 eq), $Pd_2(dba)_3$ (2 mol%), Xantphos (4 mol%), Cs_2CO_3 (2.0 eq).[3]
- Solvent: 1,4-Dioxane (anhydrous).[1][3]

Step-by-Step Methodology:

- Inerting: Charge a reaction vial with 2-bromo-3-iodopyridine, $Pd_2(dba)_3$, Xantphos, and Cs_2CO_3. Seal and purge with Argon for 5 minutes.
- Addition: Add anhydrous 1,4-dioxane and morpholine via syringe.
- Catalysis: Heat the mixture to 80°C. Note: Do not exceed 100°C to prevent activation of the C2-Bromine.
- Work-up: Filter through a Celite pad to remove Palladium residues. Concentrate the filtrate.
- Purification: Flash column chromatography (Hexanes:EtOAc gradient).

Protocol B: Morpholine Ring Construction

This route avoids metal catalysis and is preferred for scale-up to avoid heavy metal scavenging.[1][3]

- Precursor: 3-Amino-2-bromopyridine.[1][3]
- Reagents: Bis(2-chloroethyl)ether, Potassium Carbonate (K_2CO_3).[1][3]

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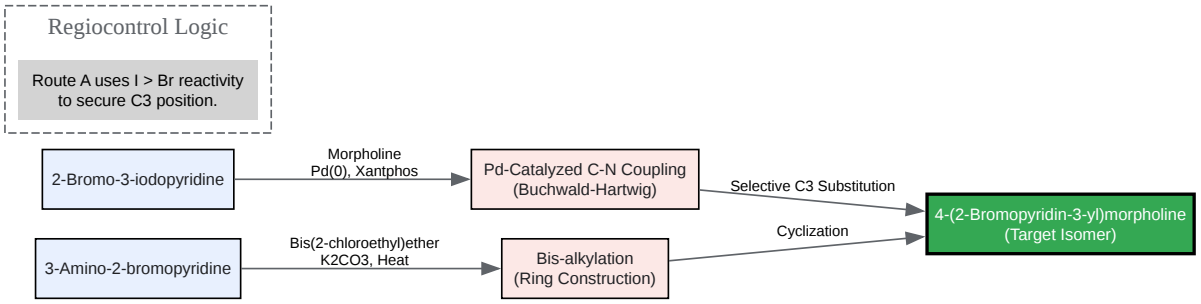

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Figure 1: Strategic synthesis pathways ensuring correct regiochemistry.

Analytical Characterization

To validate the identity of the synthesized material, the following spectral data must be obtained.

Nuclear Magnetic Resonance (^{1}H NMR)

The pyridine ring protons provide a distinct splitting pattern.[3][4]

- Solvent: $CDCl_3$
- Key Signals:
  - δ 8.05 ppm (dd): Proton at C6 (Adjacent to Nitrogen).[3]
  - δ 7.25 ppm (dd): Proton at C4 (Adjacent to Morpholine).[3]
  - δ 7.15 ppm (dd): Proton at C5.
  - δ 3.85 ppm (m, 4H): Morpholine O-CH_2 protons (Deshielded).[1][3]
  - δ 3.05 ppm (m, 4H): Morpholine N-CH_2 protons.[1][3]

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Mass Spectrometry (LC-MS) Logic

The presence of bromine dictates the acceptance criteria for MS data.[1] You must observe the "Twin Peak" effect.[3]

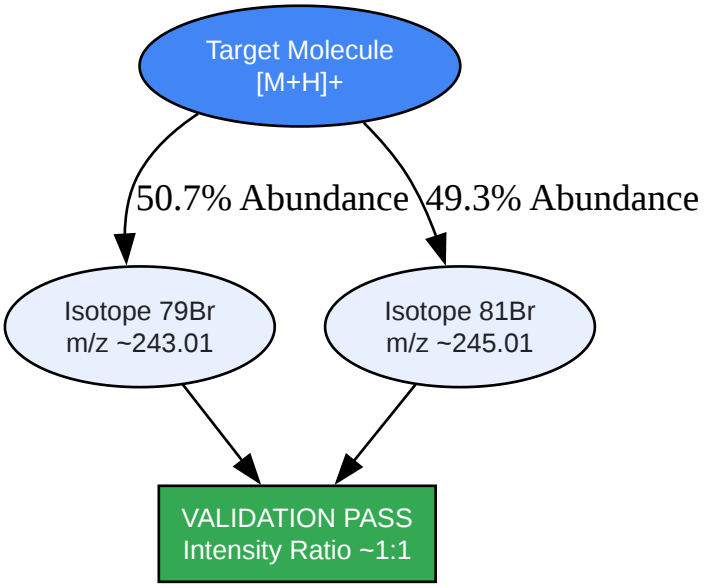

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Figure 2: Mass Spectrometry validation logic based on Bromine isotope distribution.

Applications in Drug Development

This scaffold is not merely an intermediate; it is a "privileged structure" in kinase inhibitor design.[3][5]

- Solubility Modulation: The morpholine ring lowers the LogP compared to a phenyl ring, improving water solubility and oral bioavailability.[3]
- Metabolic Stability: The C2-Bromine blocks the metabolically labile C2 position of the pyridine ring, preventing oxidation by cytochrome P450 enzymes.[3]
- Vector Extension: In PROTAC (Proteolysis Targeting Chimera) design, the bromine atom is displaced to attach a linker, while the morpholine remains solvent-exposed to modulate the physicochemical properties of the degrader.[3]

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Safety and Handling

- Hazard Classification: Irritant (Skin/Eye).[3][6]
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Pyridine derivatives can darken upon oxidation.[1][3]
- Disposal: Halogenated organic waste stream.[3]

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